A Comprehensive Technical Guide to N-(Methoxymethyl)methacrylamide

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Compound of Interest

Compound Name:	*N-(Methoxymethyl)methacrylamide*
CAS No.:	*3644-12-0*
Cat. No.:	*B1582943*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **N-(Methoxymethyl)methacrylamide**, a functional monomer with significant applications in polymer chemistry and materials science. We will delve into its fundamental molecular properties, including its precise molecular weight and chemical formula, and provide validated protocols for its characterization.

Core Molecular Identity

N-(Methoxymethyl)methacrylamide, often abbreviated as NMMA, is a derivative of methacrylamide.[1] The introduction of the N-methoxymethyl group provides a reactive site for crosslinking, making it a valuable component in the synthesis of functional polymers.

Molecular Formula and Weight

The exact molecular characteristics are foundational for all quantitative experimental work, from reaction stoichiometry to analytical characterization.

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- Molecular Formula: C6H11NO2[2][3][4][5]
- Molecular Weight (Molar Mass): 129.16 g/mol [2][3][4][5]

These values are critical for preparing solutions of known concentration and for interpreting data from mass spectrometry.

Key Identification and Physicochemical Properties

For practical laboratory use and regulatory compliance, the following identifiers and properties are essential.

Property	Value	Source
CAS Number	3644-12-0	[2][6]
Appearance	Colorless to light yellow clear liquid	[2][3]
Density	~1.03-1.04 g/cm³ at 20°C	[3][7]
Boiling Point	85°C at 0.8 mmHg	[3][5]
Water Solubility	800 g/L at 20°C	[4][5]

Molecular Structure and Visualization

The functionality of **N-(Methoxymethyl)methacrylamide** is directly derived from its molecular architecture. It contains a polymerizable methacrylamide group and a reactive N-methoxymethyl group that can undergo crosslinking reactions, often under thermal or acidic conditions.

Structural Diagram

The following diagram illustrates the connectivity of atoms within the **N-(Methoxymethyl)methacrylamide** molecule.

Caption: Molecular structure of **N-(Methoxymethyl)methacrylamide**.

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Experimental Verification Protocols

To ensure the identity and purity of **N-(Methoxymethyl)methacrylamide** in a research setting, standardized analytical techniques are employed. The following protocols outline the verification of its molecular weight and structure.

Protocol: Molecular Weight Verification by Mass Spectrometry

Objective: To confirm the molecular weight of **N-(Methoxymethyl)methacrylamide** is 129.16 g/mol .

Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS) is a soft ionization technique suitable for this molecule, minimizing fragmentation and clearly showing the molecular ion.

Step-by-Step Procedure:

- Sample Preparation: Prepare a dilute solution of the compound (approx. 10 µg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrument Setup:
  - Set the mass spectrometer to positive ion detection mode. The amide nitrogen can be protonated to form $[M+H]^+$.
  - Set the mass range to scan from m/z 50 to 200 to ensure the expected ion is captured.
  - Use a capillary voltage of approximately 3-4 kV.
- Data Acquisition: Infuse the sample solution into the ESI source at a flow rate of 5-10 µL/min. Acquire data for several minutes to obtain a stable signal and good spectral average.
- Data Analysis:
  - Examine the resulting mass spectrum for the protonated molecular ion $[M+H]^+$.

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- Expected Result: A prominent peak should be observed at m/z 130.17 (129.16 for C6H11NO2 + 1.007 for H^+). The presence of a sodium adduct $[M+Na]^+$ at m/z 152.14 is also common.

Caption: ESI-MS workflow for molecular weight confirmation.

Protocol: Structural Confirmation by ^{1}H NMR Spectroscopy

Objective: To verify the chemical structure of **N-(Methoxymethyl)methacrylamide** by proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy.

Methodology: ^{1}H NMR provides detailed information about the chemical environment of hydrogen atoms in the molecule, allowing for structural elucidation.

Step-by-Step Procedure:

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube.
- Instrument Setup:
  - Use a spectrometer with a field strength of 300 MHz or higher for good signal resolution.
  - Acquire a standard ^{1}H spectrum with 16-32 scans.
- Data Acquisition: Record the spectrum at room temperature.
- Data Analysis:
  - Process the spectrum (Fourier transform, phase correction, and baseline correction).
  - Integrate the signals and analyze the chemical shifts (δ) and coupling patterns.
  - Expected Signals:
    - ~5.5-6.0 ppm: Two singlets or narrow multiplets, corresponding to the two vinyl protons ($=CH_2$).

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- ~4.8 ppm: A doublet, corresponding to the N-CH_2-O protons, likely coupled to the N-H proton.
- ~3.4 ppm: A singlet, corresponding to the methoxy (-OCH_3) protons.
- ~1.9 ppm: A singlet, corresponding to the methyl (C-CH_3) protons.
- Variable (e.g., ~7.0 ppm): A broad singlet for the amide (N-H) proton.

The presence of these signals with the correct integration ratios confirms the molecular structure.[6]

Conclusion

N-(Methoxymethyl)methacrylamide is a key monomer defined by its molecular formula C6H11NO2 and a molecular weight of 129.16 g/mol .[3][4][5] Its unique structure, featuring both a polymerizable double bond and a reactive crosslinking site, makes it highly valuable in the development of advanced polymers and materials. The experimental protocols detailed herein provide a robust framework for researchers to confidently verify the identity and purity of this compound, ensuring the integrity of their scientific investigations and development processes.

References

- Carl ROTH GmbH. (n.d.). **N-(Methoxymethyl)methacrylamide**. Retrieved from Carl ROTH website. [Link]
- Carl ROTH GmbH. (n.d.). **N-(Methoxymethyl)methacrylamide**, 500 g. Retrieved from Carl ROTH website. [Link]
- Wikipedia. (2023). Methacrylamide. Retrieved from Wikipedia. [Link]

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Sources

- 1. Methacrylamide - Wikipedia [en.wikipedia.org]
- 2. N-(Methoxymethyl)methacrylamide | 3644-12-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. N-(METHOXYMETHYL)METHACRYLAMIDE CAS#: 3644-12-0 [m.chemicalbook.com]
- 4. N-(METHOXYMETHYL)METHACRYLAMIDE | 3644-12-0 [chemicalbook.com]
- 5. 3644-12-0 CAS MSDS (N-(METHOXYMETHYL)METHACRYLAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. N-(Methoxymethyl)methacrylamide, 50 g, CAS No. 3644-12-0 | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - France [carlroth.com]
- 7. N-(Methoxymethyl)methacrylamide, 500 g, CAS No. 3644-12-0 | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - Austria [carlroth.com]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to N-(Methoxymethyl)methacrylamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582943/docs#a-comprehensive-technical-guide-to-n-methoxymethyl-methacrylamide]

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